

An In-depth Technical Guide to (3-Aminopyridin-2-yl)methanol

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Compound of Interest

Compound Name: (3-Aminopyridin-2-yl)methanol

Cat. No.: B1284177

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This technical guide provides a comprehensive overview of **(3-Aminopyridin-2-yl)methanol**, a pyridine derivative of interest to researchers and professionals in drug development and chemical synthesis. This document details its chemical identity, physicochemical properties, synthesis, and a notable application as a fluorescent probe for enzymatic activity.

Chemical Identity and Synonyms

The compound with the CAS number 52378-63-9 is systematically named **(3-Aminopyridin-2-yl)methanol** according to IUPAC nomenclature. It is also known by several synonyms, which are often encountered in literature and commercial listings.

Synonyms:

- (3-Amino-2-pyridinyl)methanol
- 3-Amino-2-(hydroxymethyl)pyridine
- 2-Hydroxymethyl-3-aminopyridine
- 3-Amino-2-pyridinemethanol

Physicochemical Properties

A summary of the key quantitative data for **(3-Aminopyridin-2-yl)methanol** is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	52378-63-9	[1] [2]
Molecular Formula	C ₆ H ₈ N ₂ O	[1]
Molecular Weight	124.14 g/mol	[1]
Boiling Point	333.1 ± 27.0 °C (Predicted)	[1]
Density	1.257 ± 0.06 g/cm ³ (Predicted)	[1]
Flash Point	155.3 °C	[1]
pKa	13.34 ± 0.10 (Predicted)	[1]
Refractive Index	1.627	[1]
Physical Form	Solid or Semi-solid	[1]
Purity	≥97%	[1]
Storage Temperature	2-8 °C, under inert atmosphere, kept in dark place	[1]

Experimental Protocols

Synthesis of (3-Aminopyridin-2-yl)methanol

A common synthetic route to **(3-Aminopyridin-2-yl)methanol** involves the deprotection of a Boc-protected precursor, tert-butyl N-[2-(hydroxymethyl)pyridin-3-yl]carbamate. A general protocol for this transformation is provided below.

Materials:

- tert-butyl N-[2-(hydroxymethyl)pyridin-3-yl]carbamate
- Trifluoroacetic acid (TFA) or Hydrochloric acid (HCl) in an organic solvent (e.g., dioxane or methanol)
- Dichloromethane (DCM) or other suitable organic solvent

- Sodium bicarbonate (NaHCO_3) or other suitable base for neutralization
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Dissolution: Dissolve tert-butyl N-[2-(hydroxymethyl)pyridin-3-yl]carbamate in a suitable organic solvent such as dichloromethane (DCM).
- Deprotection: To the stirred solution, add an excess of a strong acid. For example, trifluoroacetic acid (TFA) can be added dropwise at room temperature, or a solution of hydrochloric acid in an organic solvent like dioxane or methanol can be used.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is fully consumed.
- Work-up:
 - Once the reaction is complete, carefully neutralize the excess acid by the slow addition of a saturated aqueous solution of a weak base, such as sodium bicarbonate.
 - Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate or DCM).
 - Combine the organic layers and wash with brine.
 - Dry the organic phase over an anhydrous drying agent like sodium sulfate.
- Purification:
 - Filter off the drying agent.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.

- If necessary, the crude product can be further purified by column chromatography or recrystallization to obtain pure **(3-Aminopyridin-2-yl)methanol**.

Application as a Fluorescent Probe for Aminopeptidase Activity

(3-Aminopyridin-2-yl)methanol has been identified as a fluorescent probe for the detection of aminopeptidase activity.^[1] The general principle involves the enzymatic cleavage of a substrate that releases the fluorescent aminopyridine derivative.

Principle: A non-fluorescent or weakly fluorescent substrate, typically an amino acid or peptide conjugated to the amino group of **(3-Aminopyridin-2-yl)methanol**, is incubated with a sample containing aminopeptidase. The enzyme cleaves the amide bond, releasing the highly fluorescent **(3-Aminopyridin-2-yl)methanol**. The increase in fluorescence intensity is directly proportional to the aminopeptidase activity.

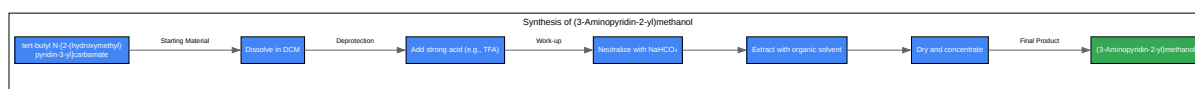
Experimental Workflow:

- Reagent Preparation:
 - Prepare a stock solution of the fluorogenic substrate in a suitable buffer (e.g., Tris-HCl or phosphate buffer at the optimal pH for the target aminopeptidase).
 - Prepare a solution of the sample to be tested (e.g., cell lysate, purified enzyme) in the same buffer.
- Assay Execution:
 - In a microplate well or cuvette, mix the sample solution with the fluorogenic substrate solution.
 - Include appropriate controls, such as a blank (buffer and substrate only) and a positive control (purified aminopeptidase).
- Incubation: Incubate the reaction mixture at a constant temperature (e.g., 37°C) for a defined period.

- Fluorescence Measurement:
 - Measure the fluorescence intensity at regular intervals or at the end of the incubation period.
 - The excitation wavelength for **(3-Aminopyridin-2-yl)methanol** is in the range of 350-380 nm, with an emission peak around 500 nm.^[1]
- Data Analysis:
 - Subtract the background fluorescence (from the blank) from the sample readings.
 - Calculate the rate of increase in fluorescence, which corresponds to the aminopeptidase activity.

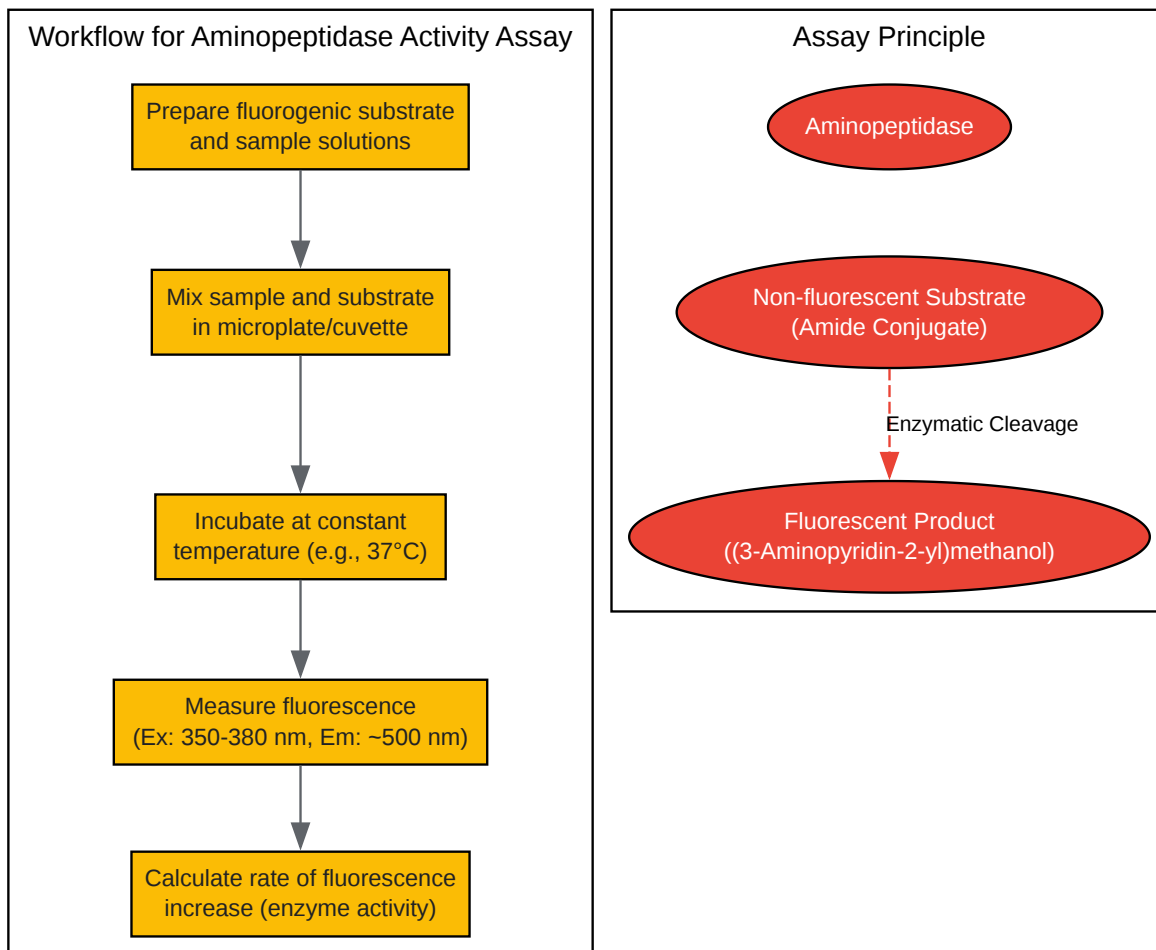
Visualizations

Below are diagrams illustrating the synthesis and experimental workflow described in this guide.



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Caption: A workflow diagram illustrating the synthesis of **(3-Aminopyridin-2-yl)methanol** via deprotection.



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Caption: Experimental workflow for the use of **(3-Aminopyridin-2-yl)methanol** as a fluorescent probe.

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References

- 1. 3-Amino-2-(hydroxymethyl)pyridine | 52378-63-9 | FA153898 [biosynth.com]
- 2. pschemicals.com [pschemicals.com]
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